

Personal protective equipment for handling Butyrylthiocholine

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Compound of Interest

Compound Name: Butyrylthiocholine

Cat. No.: B1199683

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Essential Safety and Handling Guide for Butyrylthiocholine

This guide provides crucial safety, operational, and disposal protocols for handling **Butyrylthiocholine** in a laboratory setting. Adherence to these procedures is vital for ensuring the safety of all researchers, scientists, and drug development professionals.

Butyrylthiocholine and its salts are known to cause skin and serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

Hazard Identification

Butyrylthiocholine iodide and chloride are classified as hazardous materials. The primary hazards are:

- Skin Corrosion/Irritation (Category 2)^{[1][2]}
- Serious Eye Damage/Eye Irritation (Category 2)^{[1][2]}
- Specific target organ toxicity — single exposure (Category 3), Respiratory system^{[1][4]}

Always consult the specific Safety Data Sheet (SDS) for the exact formulation you are using.

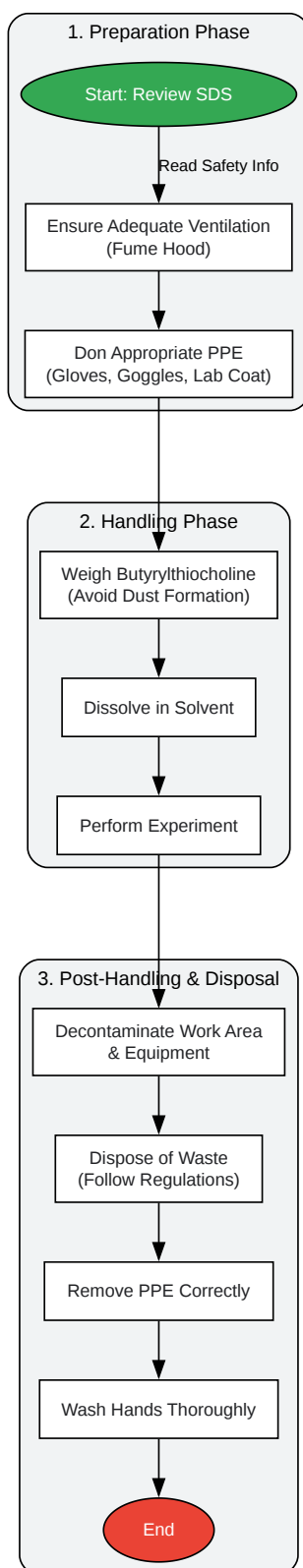
Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment is the primary defense against exposure to **Butyrylthiocholine**. The following table summarizes the required PPE.[3][5]

PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. Should be worn at all times.[3][5]
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves (e.g., Nitrile rubber) to prevent skin exposure.[3][5][6]
Body Protection	Laboratory coat	Wear a lab coat or other protective clothing to prevent skin contact.[5]
Respiratory Protection	NIOSH/MSHA approved respirator	Required if exposure limits are exceeded, irritation is experienced, or when handling the powder outside of a fume hood. A dust mask (type N95) is a suitable option.[5]

Operational Plan: Handling Butyrylthiocholine

Proper handling procedures are essential to minimize the risk of exposure and accidents. The following workflow outlines the step-by-step process for safely using **Butyrylthiocholine**.



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Caption: Workflow for safely handling **Butyrylthiocholine**.

Detailed Experimental Protocols

Preparation:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for the specific **Butyrylthiocholine** product in use.
- Ensure Proper Ventilation: All handling of solid **Butyrylthiocholine** should be conducted in a chemical fume hood or an area with adequate local exhaust ventilation to minimize inhalation risk.[\[2\]](#)[\[3\]](#)
- Don PPE: Put on all required personal protective equipment as detailed in the table above. Ensure gloves are intact and goggles fit securely.

Handling:

- Avoid Dust Formation: When weighing or transferring the solid powder, handle it carefully to avoid creating dust.[\[2\]](#)[\[4\]](#)
- Spill Management: In case of a spill, prevent further leakage if it is safe to do so. For powder spills, cover with a plastic sheet to minimize spreading. Take up the material mechanically and place it in appropriate containers for disposal. Avoid creating dust. Clean the contaminated surface thoroughly.[\[4\]](#)[\[5\]](#)
- First Aid - Eye Contact: In case of eye contact, immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[\[4\]](#)
- First Aid - Skin Contact: If skin contact occurs, wash off immediately with plenty of water for at least 15 minutes. If skin irritation develops, get medical advice/attention.[\[3\]](#)[\[4\]](#) Take off contaminated clothing and wash it before reuse.[\[3\]](#)
- First Aid - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[4\]](#)[\[5\]](#)
- First Aid - Ingestion: Clean the mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention if symptoms occur.[\[4\]](#)[\[5\]](#)

Storage:

- Store containers in a cool, dry, and well-ventilated place.[2]
- Keep containers tightly closed.[3]
- Protect the substance from moisture and light, as it is hygroscopic and light-sensitive.[4][5]

Disposal Plan

The disposal of **Butyrylthiocholine** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection:

- Solid Waste: Collect waste **Butyrylthiocholine** and any contaminated disposables (e.g., pipette tips, weigh boats, gloves) in a designated, clearly labeled, and sealed container.
- Liquid Waste: Collect solutions containing **Butyrylthiocholine** in a separate, labeled, and sealed waste container.

Disposal Procedure:

- Disposal of all waste must be in accordance with applicable regional, national, and local laws and regulations.[5]
- Do not dispose of **Butyrylthiocholine** down the drain or in the general trash.
- Contaminated packaging should also be disposed of as chemical waste and should not be reused.[5]
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

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